

# proper handling and storage procedures for YLL545 compound

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## Compound of Interest

Compound Name: YLL545

Cat. No.: B15570165

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## Application Notes and Protocols: YLL545

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## Product Information

|                      |                                                                                                                                                                                                                                                                                                                 |
|----------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Product Name:        | YLL545                                                                                                                                                                                                                                                                                                          |
| Synonyms:            | Not Available                                                                                                                                                                                                                                                                                                   |
| Chemical Formula:    | Not Available                                                                                                                                                                                                                                                                                                   |
| Molecular Weight:    | Not Available                                                                                                                                                                                                                                                                                                   |
| CAS Number:          | Not Available                                                                                                                                                                                                                                                                                                   |
| Mechanism of Action: | YLL545 is a novel, potent, and selective inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR2) kinase. It has been shown to suppress tumor angiogenesis and growth in triple-negative breast cancer models.[1] YLL545 inhibits angiogenesis and induces apoptosis in breast cancer xenografts.[1] |

## Handling and Storage Procedures

### 2.1 Recommended Storage

Proper storage is crucial to maintain the stability and activity of **YLL545**. While specific stability data for **YLL545** is not publicly available, the following general guidelines for solid compounds should be followed.

| Condition                    | Temperature       | Atmosphere                              | Light              |
|------------------------------|-------------------|-----------------------------------------|--------------------|
| Long-term<br>(Months/Years)  | -20°C             | Dry, Inert (e.g.,<br>Nitrogen or Argon) | Protect from light |
| Short-term (Weeks)           | 4°C               | Dry                                     | Protect from light |
| Solutions (in DMSO,<br>etc.) | -80°C (aliquoted) | Tightly sealed                          | Protect from light |

Note: Avoid repeated freeze-thaw cycles of solutions. Aliquot stock solutions into single-use volumes.

### 2.2 Safe Handling Precautions

As the toxicological properties of **YLL545** have not been fully elucidated, it should be handled with caution. Assume the compound is potentially hazardous.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.[\[2\]](#)[\[3\]](#)
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[2\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory area.
- Spills: In case of a spill, avoid generating dust. For a solid spill, gently cover with an absorbent material and then clean the area. For a solution spill, absorb with a non-reactive material and dispose of it as chemical waste. Ensure adequate ventilation.

- Disposal: Dispose of **YLL545** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

### 2.3 First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## General Protocol for Reconstitution

This protocol provides a general guideline for preparing stock solutions of **YLL545**. The choice of solvent will depend on the experimental requirements. Dimethyl sulfoxide (DMSO) is a common solvent for initial stock solutions.

#### Materials:

- **YLL545** (solid)
- Anhydrous DMSO (or other suitable solvent)
- Sterile, polypropylene microcentrifuge tubes or vials
- Calibrated pipettes

#### Procedure:

- Equilibrate the vial of solid **YLL545** to room temperature for at least 20 minutes before opening to prevent moisture condensation.

- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of DMSO.
- Add the calculated volume of DMSO to the vial.
- Vortex gently and/or sonicate briefly in a water bath to ensure complete dissolution. Visually inspect to confirm no particulates are present.
- For storage, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C.

## In Vivo Antitumor Activity Protocol (Example)

The following protocol is a summarized example based on published research demonstrating the in vivo efficacy of **YLL545** in a breast cancer xenograft model.

Cell Line:

- MDA-MB-231 (human triple-negative breast cancer cell line)

Animal Model:

- Nude mice

Methodology:

- Cell Implantation: Inject  $2.5 \times 10^7$  MDA-MB-231 cells into the fat pad of each nude mouse.
- Tumor Growth: Monitor tumor development for approximately 14 days, or until tumors reach a volume of about 100 mm<sup>3</sup>.
- Treatment: Randomize mice into two groups:
  - Vehicle Control Group: Administer the vehicle solution daily.

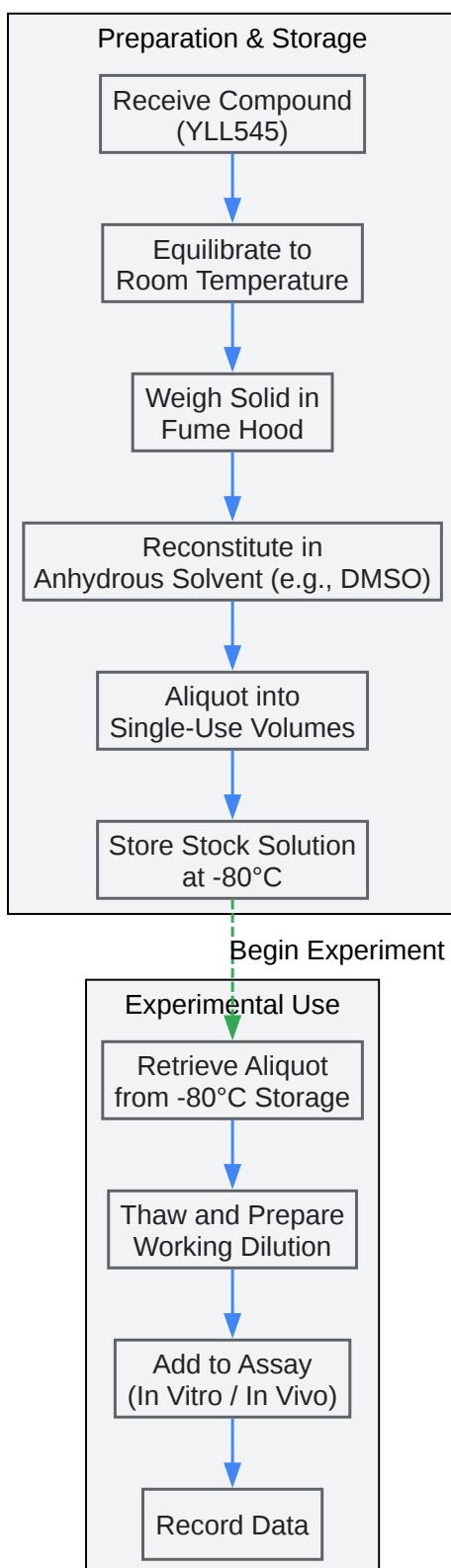
- **YLL545** Treatment Group: Administer 50 mg/kg/d of **YLL545** daily.
- Monitoring: Continue treatment for a set period (e.g., 12 days). Measure tumor volumes and body weights regularly throughout the study.
- Endpoint Analysis: At the end of the study, sacrifice the mice and excise the tumors.
- Data Collection:
  - Measure final tumor weights.
  - Perform immunohistochemical staining on tumor sections for markers of angiogenesis (e.g., CD31) and apoptosis (e.g., TUNEL assay).

Data Summary Table (Hypothetical Results)

| Treatment Group     | Mean Tumor Volume (mm <sup>3</sup> ) at Day 12 | Mean Tumor Weight (g) at Day 12 | Mean Microvessel Density (CD31+) | Apoptotic Index (TUNEL+) |
|---------------------|------------------------------------------------|---------------------------------|----------------------------------|--------------------------|
| Vehicle Control     | 850 ± 95                                       | 0.9 ± 0.1                       | 45 ± 5                           | 5 ± 1                    |
| YLL545 (50 mg/kg/d) | 350 ± 50                                       | 0.4 ± 0.05                      | 15 ± 3                           | 25 ± 4                   |

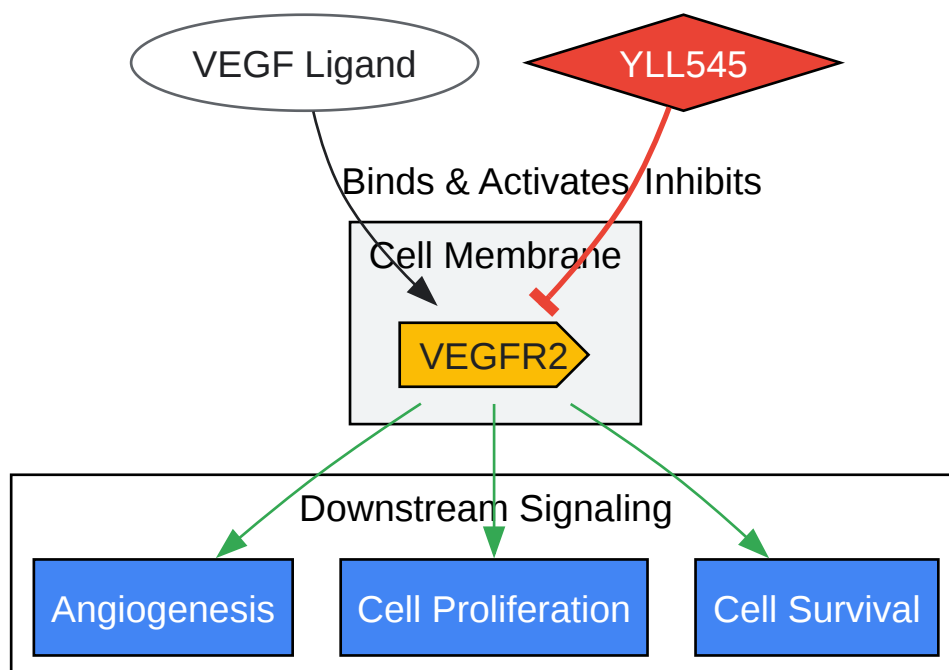
## Visualizations

### 5.1 Compound Handling Workflow



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*Workflow for handling, reconstitution, and use of **YLL545**.*

5.2 Simplified **YLL545** Signaling Pathway

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**YLL545** inhibits VEGFR2 signaling to block angiogenesis.

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## References

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